

safe handling and storage procedures for 2-Hydroxy-4-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzaldehyde

Cat. No.: B1293496

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Technical Support Center: 2-Hydroxy-4-methylbenzaldehyde

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Hydroxy-4-methylbenzaldehyde**.

Troubleshooting Guides and Frequently Asked Questions (FAQs)

This section addresses specific issues that users might encounter during their experiments involving **2-Hydroxy-4-methylbenzaldehyde**.

Handling

- Question: What are the primary hazards associated with **2-Hydroxy-4-methylbenzaldehyde**?
 - Answer: **2-Hydroxy-4-methylbenzaldehyde** is considered hazardous. It can be harmful if swallowed, cause skin irritation, and lead to serious eye irritation.^[1] It may also cause respiratory irritation.

- Question: What personal protective equipment (PPE) should I wear when handling this compound?
 - Answer: When handling **2-Hydroxy-4-methylbenzaldehyde**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, clothing, and eye/face protection, such as safety glasses with side-shields.[2] For operations that may generate dust, a dust mask (type N95 or equivalent) is recommended.
- Question: What should I do in case of accidental contact with the skin or eyes?
 - Answer: In case of skin contact, immediately wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.[2] For eye contact, rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical advice or attention.[2]
- Question: What is the appropriate first aid response for inhalation or ingestion?
 - Answer: If inhaled, move the person to fresh air and keep them in a position comfortable for breathing. If you feel unwell, call a poison center or a doctor.[2] If swallowed, rinse the mouth and seek medical help.[3] Do not induce vomiting.
- Question: How should I handle spills of **2-Hydroxy-4-methylbenzaldehyde**?
 - Answer: In the event of a spill, use personal protective equipment.[2] Avoid dust formation. [2] Sweep up the spilled material and place it into a suitable, closed container for disposal. [2] Ensure the area is well-ventilated. Prevent the chemical from entering drains.[2]

Storage

- Question: What are the recommended storage conditions for **2-Hydroxy-4-methylbenzaldehyde**?
 - Answer: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[3] It should be stored under an inert atmosphere.
- Question: Are there any specific temperature requirements for storing this chemical?

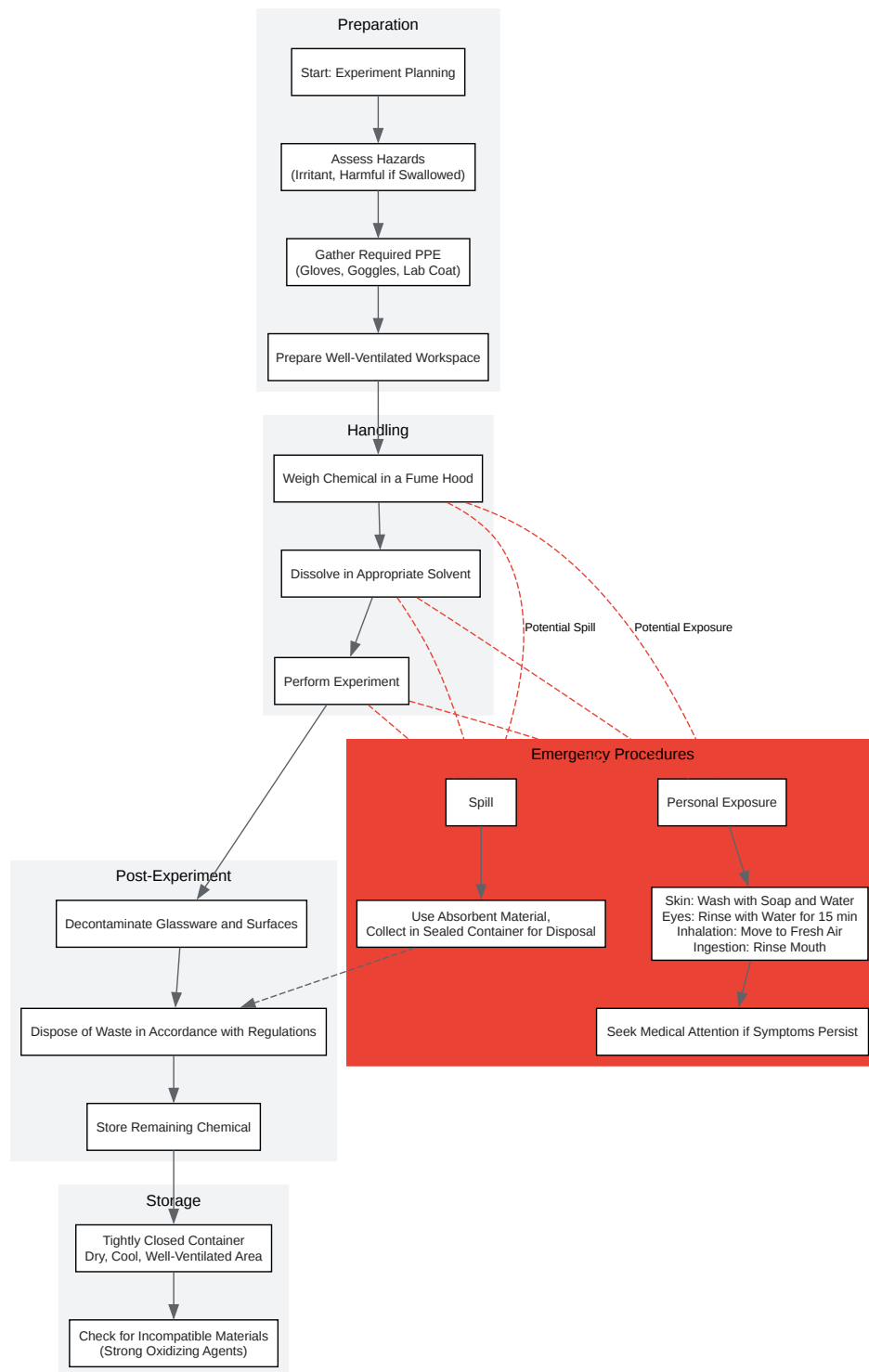
- Answer: While one source suggests storage at 4°C under nitrogen, another indicates that shipping occurs at room temperature in the continental US.[4] For stock solutions in solvent, storage at -20°C for one month or -80°C for six months is recommended.[4]
- Question: What materials are incompatible with **2-Hydroxy-4-methylbenzaldehyde**?
 - Answer: This chemical is incompatible with strong oxidizing agents and strong bases.

Quantitative Data

Property	Value	Source
Molecular Weight	136.15 g/mol	[1]
Melting Point	58-61 °C	
Boiling Point	223 °C	[3]
Flash Point	88.0±14.4 °C	[3]
Density	1.2±0.1 g/cm ³	[3]

Experimental Workflow

Safe Handling and Storage Workflow for 2-Hydroxy-4-methylbenzaldehyde

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **2-Hydroxy-4-methylbenzaldehyde**.

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